

N-Chloroacetyl-DL-alanine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Chloroacetyl-DL-alanine*

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Abstract

N-Chloroacetyl-DL-alanine is a synthetically derived amino acid derivative that holds significant promise in various research and development sectors, particularly in peptide synthesis and as a potential modulator of enzymatic activity. This technical guide provides an in-depth overview of its chemical properties, a detailed experimental protocol for its synthesis, and an exploration of its potential biological activities and applications in drug discovery. The information is curated to support researchers in leveraging this compound for novel therapeutic and biotechnological advancements.

Introduction

N-Chloroacetyl-DL-alanine is a modified form of the non-essential amino acid DL-alanine. The addition of a chloroacetyl group to the amino group of DL-alanine introduces a reactive electrophilic site, making it a valuable intermediate in organic synthesis. This functionalization allows for its use as a building block in the synthesis of peptides and other complex organic molecules.^[1] Furthermore, the presence of the chloroacetyl moiety suggests potential applications as an enzyme inhibitor, drawing parallels to other haloacetylated compounds known to exhibit biological activity. This guide aims to provide a comprehensive resource for researchers working with or considering the use of **N-Chloroacetyl-DL-alanine**.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Chloroacetyl-DL-alanine** is presented in Table 1. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₈ ClNO ₃	[2]
Molecular Weight	165.57 g/mol	[1][2]
CAS Number	1190-32-5	[1][2]
Appearance	White solid	
Melting Point	125 °C	
Topological Polar Surface Area (TPSA)	66.4 Å ²	
LogP	-0.1855	[2]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	2	[2]
Rotatable Bonds	3	[2]

Synthesis of N-Chloroacetyl-DL-alanine

The synthesis of **N-Chloroacetyl-DL-alanine** is typically achieved through the N-acylation of DL-alanine with chloroacetyl chloride. The following protocol is a generalized method based on established procedures for the N-chloroacetylation of amino acids.[3][4][5]

Experimental Protocol: N-acylation of DL-alanine

Materials:

- DL-alanine
- Chloroacetyl chloride

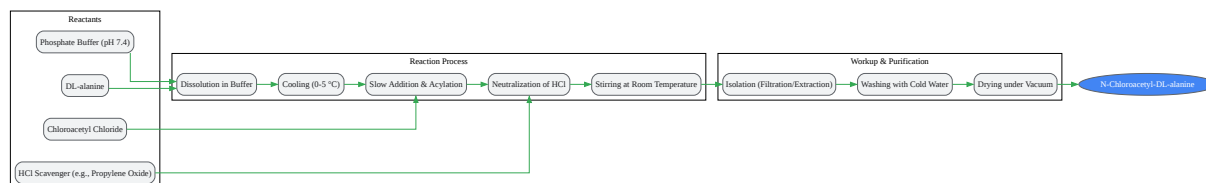
- Phosphate buffer (0.1 M, pH 7.4)
- Propylene oxide (or another suitable HCl scavenger)
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Filtration apparatus
- Cold distilled water
- Ethyl acetate (for extraction, if necessary)

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve DL-alanine (1.0 equivalent) in 0.1 M phosphate buffer (pH 7.4).
- **Cooling:** Place the flask in an ice bath and stir the solution using a magnetic stirrer until the temperature equilibrates to 0-5 °C.
- **Addition of Acylating Agent:** While vigorously stirring, slowly add chloroacetyl chloride (1.1 to 1.2 equivalents) dropwise to the reaction mixture. Maintain the temperature below 5 °C during the addition.
- **HCl Scavenging:** Concurrently with the chloroacetyl chloride addition, add an HCl scavenger such as propylene oxide to neutralize the hydrochloric acid byproduct.[\[6\]](#)
- **Reaction:** Continue to stir the reaction mixture in the ice bath for 20-30 minutes, after which the ice bath can be removed, and the reaction can proceed at room temperature for an additional 2-3 hours.
- **Product Isolation:**
 - If the product precipitates out of the solution, it can be collected by filtration.

- Wash the collected solid with a small amount of cold distilled water to remove any inorganic impurities.
- If the product remains in solution, it can be extracted with an organic solvent such as ethyl acetate.
- Drying: Dry the purified product under vacuum to yield **N-Chloroacetyl-DL-alanine** as a white solid.

Synthesis Workflow



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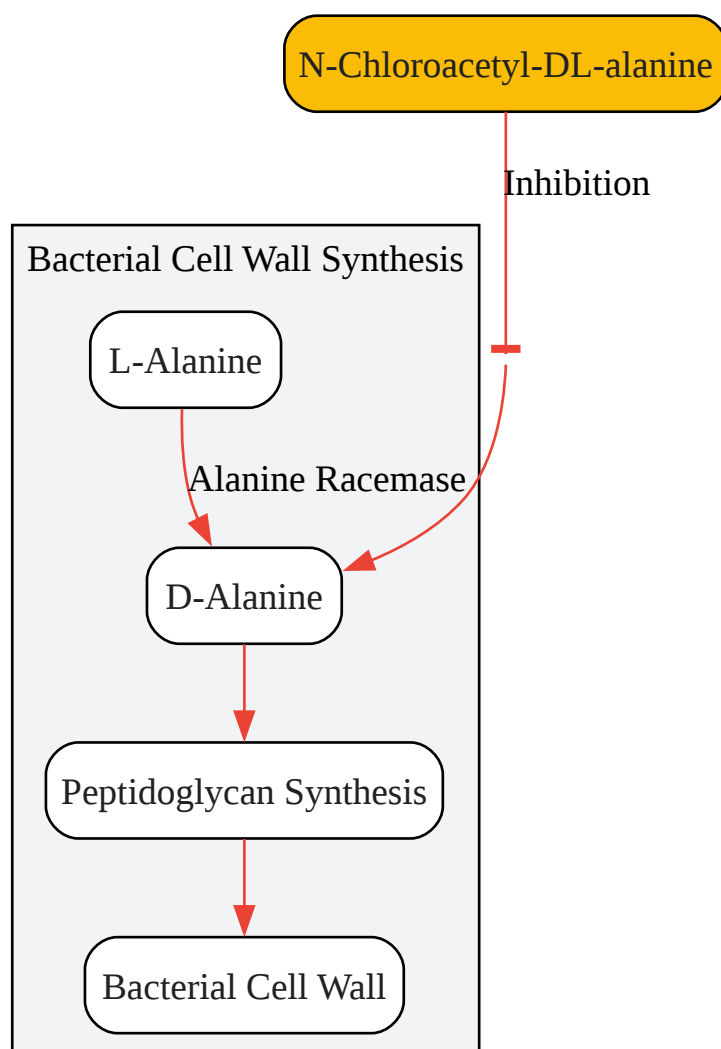
A generalized workflow for the synthesis of **N-Chloroacetyl-DL-alanine**.

Potential Biological Activity and Mechanism of Action

While specific quantitative data on the biological activity of **N-Chloroacetyl-DL-alanine** is not extensively documented in publicly available literature, its structural similarity to other chloro-derivatives of alanine suggests a potential role as an enzyme inhibitor. The chloroacetyl group can act as an electrophile, capable of forming covalent bonds with nucleophilic residues in the active sites of enzymes, leading to irreversible inhibition.

Inhibition of Alanine Racemase

A plausible target for **N-Chloroacetyl-DL-alanine** is alanine racemase (Alr), a bacterial enzyme essential for the synthesis of D-alanine, a key component of the peptidoglycan cell wall.^{[7][8]} Inhibition of this enzyme disrupts cell wall synthesis, leading to bacterial cell death. Related compounds, such as β -chloro-L-alanine, are known to be effective inhibitors of alanine racemase.^{[7][9]} The proposed mechanism involves the N-chloroacetylated alanine analog binding to the active site of the enzyme, followed by alkylation of a key residue by the chloroacetyl group.



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Proposed inhibition of alanine racemase by **N-Chloroacetyl-DL-alanine**.

Inhibition of Alanine Aminotransferase

Another potential target is alanine aminotransferase (ALT), an enzyme involved in amino acid metabolism.[10] Inhibitors of ALT have been investigated for their therapeutic potential in various diseases.[11][12][13] Similar to the proposed mechanism for alanine racemase, **N-Chloroacetyl-DL-alanine** could potentially bind to the active site of ALT and covalently modify a critical residue, leading to its inactivation.

Applications in Drug Development

The properties of **N-Chloroacetyl-DL-alanine** make it a compound of interest in drug development for several reasons:

- **Antibacterial Drug Discovery:** As a potential inhibitor of alanine racemase, it could serve as a lead compound for the development of novel antibacterial agents.^[7]
- **Peptide-Based Therapeutics:** Its use as a building block in peptide synthesis allows for the creation of modified peptides with potentially enhanced stability, permeability, or biological activity.
- **Enzyme-Targeted Drug Design:** The reactive chloroacetyl group can be utilized in the design of targeted covalent inhibitors for a range of enzymes implicated in disease.

Conclusion

N-Chloroacetyl-DL-alanine is a versatile chemical entity with established utility in synthetic chemistry and significant potential in the realm of medicinal chemistry and drug discovery. Its straightforward synthesis and the reactive nature of its chloroacetyl group provide a foundation for its application as both a synthetic intermediate and a potential therapeutic agent. Further research is warranted to fully elucidate its biological activities and to explore its full potential in the development of novel pharmaceuticals.

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